

Aryl Fluorosulfate Handling & Storage FAQ

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Compound Focus: Phenyl fluorosulfate

CAS No.: 330-00-7

Cat. No.: S3339751

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Q1: What are the basic storage conditions for aryl fluorosulfates like benzenesulfonyl fluoride?

- **Container:** Keep in a tightly sealed container [1].
- **Environment:** Store in a **cool, dry, and well-ventilated** place [1]. The storage area should be protected from moisture [1].
- **Material Compatibility:** Due to their corrosive nature, ensure storage materials are compatible. The packaging for a related compound is classified under the corrosive category "8A" [2].

Q2: What materials are incompatible and must be stored separately?

You must keep aryl fluorosulfates away from:

- **Bases** (such as sodium hydroxide or triethylamine) [1].
- **Alcohols** (like methanol or ethanol) [1].
- **Active metal powders** (e.g., magnesium or aluminum) [1].

Q3: What personal protective equipment (PPE) is required?

The following PPE is recommended when handling these compounds:

- **Respiratory Protection:** A self-contained breathing apparatus or full-face respirator for potential vapor or fume exposure [1].
- **Hand Protection:** Rubber acid- and alkali-resistant gloves [1].
- **Body Protection:** Rubber acid- and alkali-resistant clothing [1].
- **Eye Protection:** As part of a full-face respirator or tightly sealed protective goggles [1].

Q4: What should I do in case of a spill or leakage?

- **Isolate the area** and ensure adequate ventilation.
- **Contain the spill** to prevent spread.
- **Wear appropriate protective equipment** as described above.
- **Collect the spillage** using a dust-proof vacuum or wet brush, and place it in a suitable container for disposal according to local regulations [1].

Storage Parameter Comparison Table

The table below summarizes key safety and storage data for benzenesulfonyl fluoride, which can serve as a reference for aryl fluorosulfates.

Parameter	Value / Condition	Source
Physical State	Liquid	[1]
Density (at 25°C)	1.333 g/mL	[1]
Boiling Point	207-208 °C	[1]
Flash Point	189 °F (87.2 °C)	[1]
Vapor Pressure	Not applicable (for 4-Nitrophenyl fluorosulfate)	[2]
Storage Temperature	Room temperature	[1]
Moisture Sensitivity	Sensitive, must be protected from humidity	[1]
GHS Hazard Codes	GHS05 (Corrosion), GHS06 (Skull and Crossbone)	[1]
Signal Word	Danger	[2] [1]

First Aid Measures

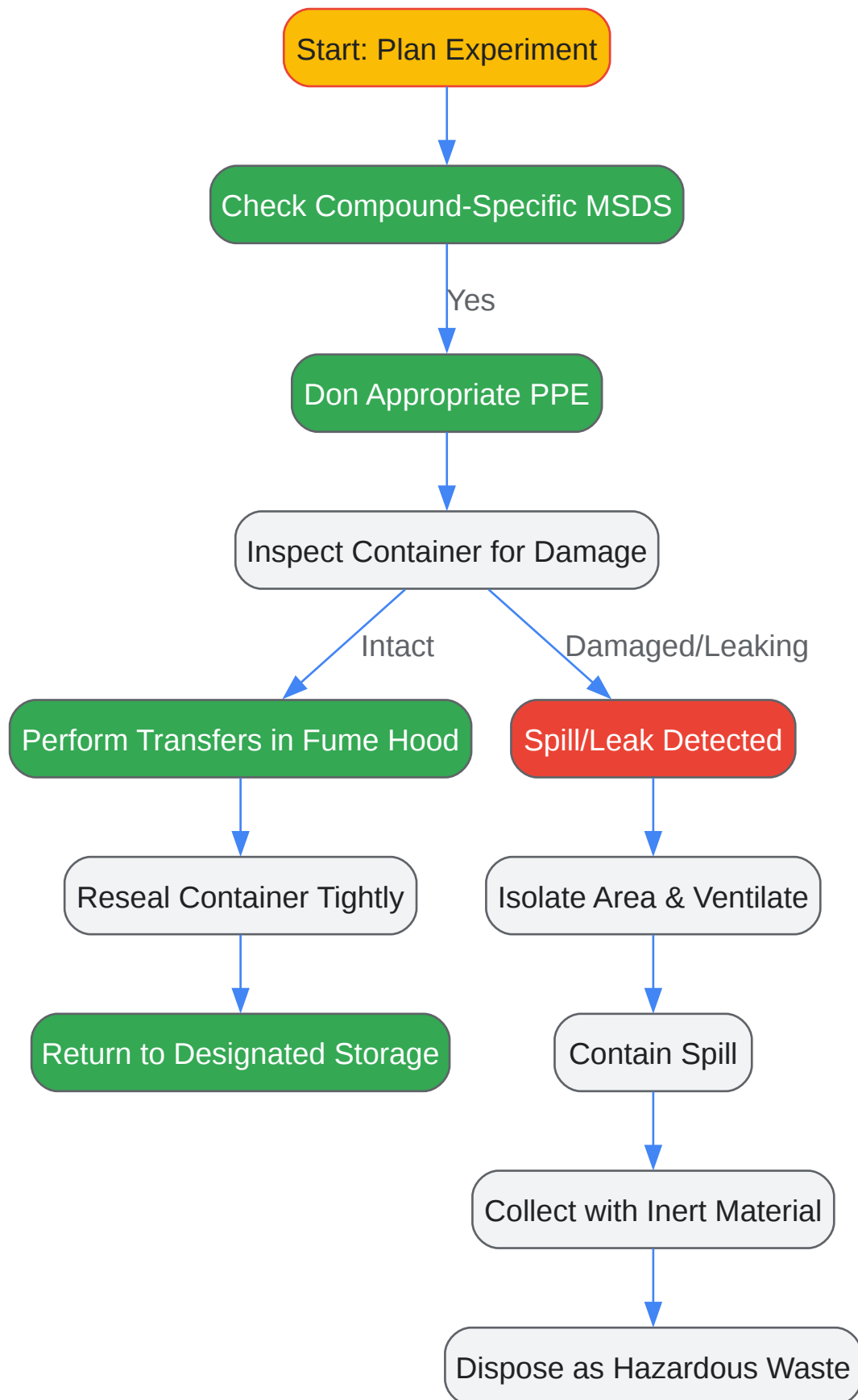
If exposure occurs, take these initial actions and **seek immediate medical attention**:

- **Inhalation:** Move the affected person to fresh air and keep them resting in a position that facilitates breathing [1].

- **Skin Contact:** Remove contaminated clothing immediately. Gently and thoroughly wash the skin with plenty of soap and water for 15-20 minutes [1].
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove any contact lenses if present and easy to do. Continue rinsing [1].
- **Ingestion: Do not induce vomiting.** Rinse the mouth with water. Do not give anything by mouth to an unconscious person [1].

Experimental Workflow for Safe Handling

The diagram below outlines the key decision points for safely handling and storing aryl fluorosulfates in a lab setting.



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References

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2. 4-Nitrophenyl fluorosulfate 95 51451-34-4 [sigmaaldrich.com]

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